

# "physical and chemical characteristics of Androst-5-ene-3beta,17alpha-diol"

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## Compound of Interest

Compound Name: *Androst-5-ene-3beta,17alpha-diol*

Cat. No.: *B1606741*

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An In-Depth Technical Guide to **Androst-5-ene-3beta,17alpha-diol**

## Introduction

**Androst-5-ene-3beta,17alpha-diol** is a steroid metabolite of androst-5-ene-3beta,17beta-diol (5-androstenediol). As a member of the androstane steroid family, it is of interest to researchers in endocrinology, drug development, and biochemistry for its potential biological activities and role in steroid metabolism. This document provides a comprehensive overview of its known physical and chemical characteristics, methodologies for its study, and its biological context.

## Physical and Chemical Characteristics

The fundamental physical and chemical properties of **Androst-5-ene-3beta,17alpha-diol** are summarized below. These properties are crucial for its handling, characterization, and use in experimental settings.

## Tabulated Physicochemical Data

The following tables present key quantitative data for **Androst-5-ene-3beta,17alpha-diol**, including its structural identifiers and computed properties.

Table 1: Chemical Identifiers and Formula

Identifier	Value	Source
IUPAC Name	(3S,8R,9S,10R,13S,14S,17R)- 10,13-dimethyl- 2,3,4,7,8,9,11,12,14,15,16,17- dodecahydro-1H- cyclopenta[a]phenanthrene- 3,17-diol	PubChem[1]
Molecular Formula	C <sub>19</sub> H <sub>30</sub> O <sub>2</sub>	PubChem[1]
CAS Number	1963-03-7	ChemicalBook[2][3]
InChIKey	QADHLRWLCPCEKT- SLMGBJJTSA-N	PubChem[1]
Canonical SMILES	C[C@]12CC[C@H]3-- INVALID-LINK-- CC=C4[C@@]3(CC--INVALID- LINK--O)C	PubChem[1]

Table 2: Computed Physicochemical Properties

Property	Value	Source
Molecular Weight	290.4 g/mol	PubChem[1]
Exact Mass	290.224580195 Da	PubChem[1]
XLogP3	3.5	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	0	PubChem[1]
Topological Polar Surface Area	40.5 Å <sup>2</sup>	PubChem[1]

## Experimental Protocols and Methodologies

Detailed experimental protocols for the specific synthesis and analysis of **Androst-5-ene-3beta,17alpha-diol** are not extensively published. However, standard methodologies for the synthesis, purification, and characterization of steroids are applicable.

## Synthesis

The synthesis of specific androstane diol isomers often involves stereoselective reduction of a ketone precursor. For example, the synthesis of related compounds has been achieved starting from 3beta-hydroxy-5-androsten-17-one (DHEA). A general synthetic approach could involve:

- **Protection of Existing Hydroxyl Groups:** If necessary, the 3-beta hydroxyl group of a precursor like DHEA can be protected.
- **Reduction of the 17-keto Group:** Stereoselective reduction of the 17-ketone is the critical step. The choice of reducing agent (e.g., sodium borohydride with cerium(III) chloride) is crucial for achieving the desired 17-alpha stereochemistry.
- **Deprotection:** Removal of any protecting groups to yield the final diol.
- **Purification:** Purification of the final product is typically achieved through recrystallization or column chromatography.

## Analytical Characterization

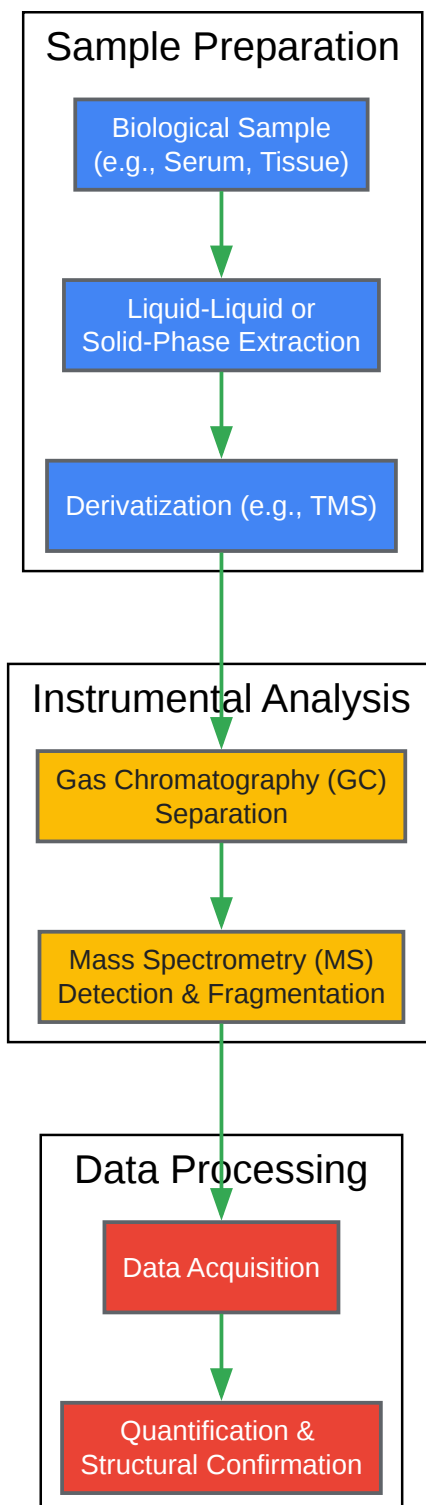
The structural confirmation and quantification of **Androst-5-ene-3beta,17alpha-diol** rely on standard analytical techniques in steroid chemistry.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for confirming the structure and stereochemistry of the molecule. The chemical shifts and coupling constants of the protons and carbons provide a detailed map of the steroid nucleus. [\[4\]](#)
- **Mass Spectrometry (MS):** MS, often coupled with Gas Chromatography (GC-MS), is used for molecular weight determination and fragmentation analysis. For GC-MS analysis, the hydroxyl groups are typically derivatized, for instance by trimethylsilylation (TMS), to increase volatility. [\[5\]](#)[\[6\]](#)

- Gas Chromatography (GC): GC is used to separate the steroid from other compounds and can be used for quantification. The retention index (RI) on a non-polar column is a characteristic property.<sup>[5]</sup>

A generalized workflow for the analysis of this and related steroids is depicted below.

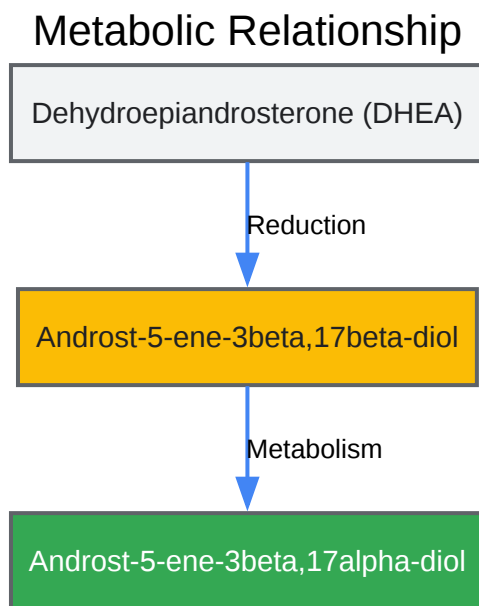
## Generalized Analytical Workflow for Androstane Diols

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Caption: Generalized workflow for the analysis of androstane diols.

## Biological Context and Signaling Pathways

**Androst-5-ene-3beta,17alpha-diol** is a metabolite of 5-Androstenediol.[2] While its specific biological activities are not as well-characterized as its 17beta-isomer, related androstane diols, such as 5alpha-androstane-3alpha,17beta-diol, have been shown to exert biological effects, some of which are independent of the classical androgen receptor (AR).



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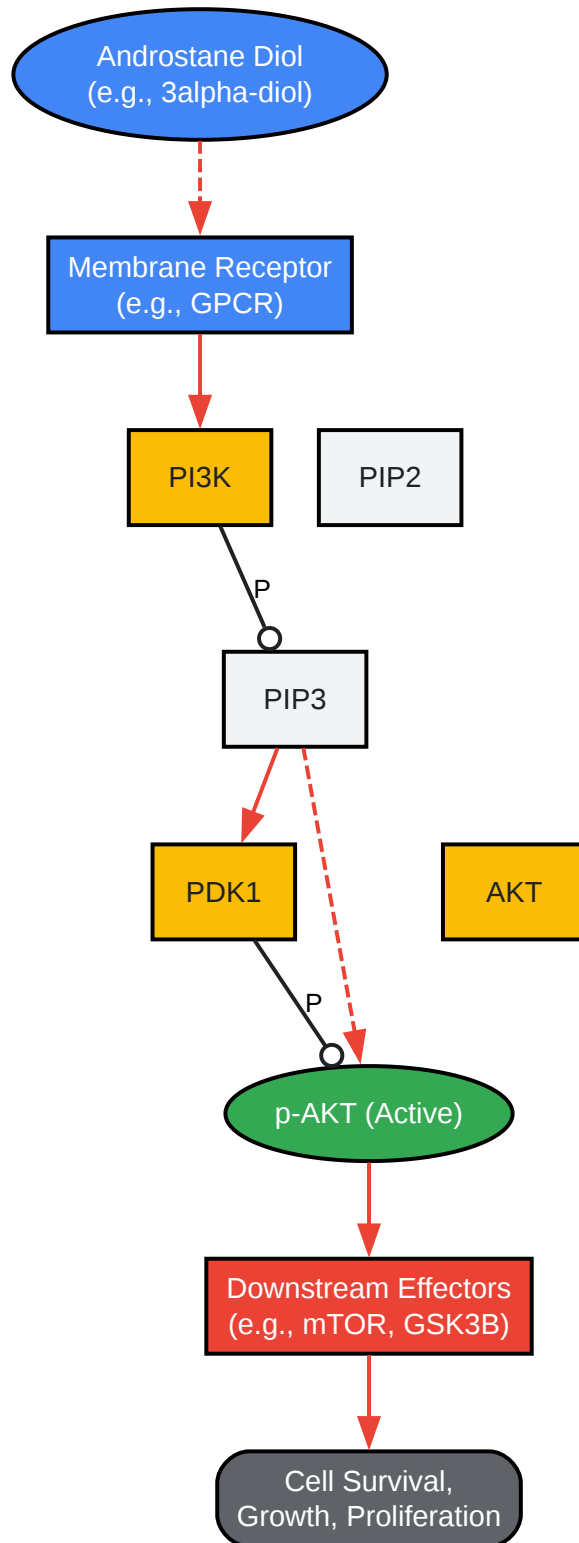
Caption: Metabolic formation of **Androst-5-ene-3beta,17alpha-diol**.

## Potential Signaling Pathways

Studies on closely related metabolites like 5alpha-androstane-3alpha,17beta-diol (3alpha-diol) have demonstrated activation of cytoplasmic signaling pathways that are crucial for cell survival and proliferation, particularly in the context of prostate cancer.[7][8] One of the key pathways implicated is the PI3K/AKT signaling cascade.[8] This pathway is a central regulator of cell growth, survival, and metabolism. While direct evidence for **Androst-5-ene-3beta,17alpha-diol** is pending, it is plausible that it could interact with similar non-genomic pathways.

The diagram below illustrates the canonical PI3K/AKT pathway, which may be a relevant area of investigation for **Androst-5-ene-3beta,17alpha-diol**.

## Potential PI3K/AKT Signaling Pathway

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Caption: PI3K/AKT pathway, implicated for related androstane diols.

## Conclusion

**Androst-5-ene-3beta,17alpha-diol** is a defined steroid with known physicochemical properties. While specific experimental protocols and biological functions are not as extensively documented as for other androgens, established methodologies in steroid chemistry provide a clear path for its synthesis and analysis. The biological activities of closely related compounds, particularly their ability to activate AR-independent signaling pathways like PI3K/AKT, suggest that **Androst-5-ene-3beta,17alpha-diol** may possess important biological functions that warrant further investigation by researchers in the field.

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